

Application of DL-2-Aminobutyric Acid-d6 in Metabolomics: A Detailed Guide

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Compound of Interest

Compound Name: *H-DL-Abu-OH-d6*

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This document provides detailed application notes and protocols for the utilization of DL-2-Aminobutyric acid-d6 (2-AB-d6), a deuterated stable isotope of 2-aminobutyric acid, in the field of metabolomics. Its primary applications lie in its use as an internal standard for precise and accurate quantification of its non-labeled counterpart and as a metabolic tracer to investigate biochemical pathways.

Application as an Internal Standard

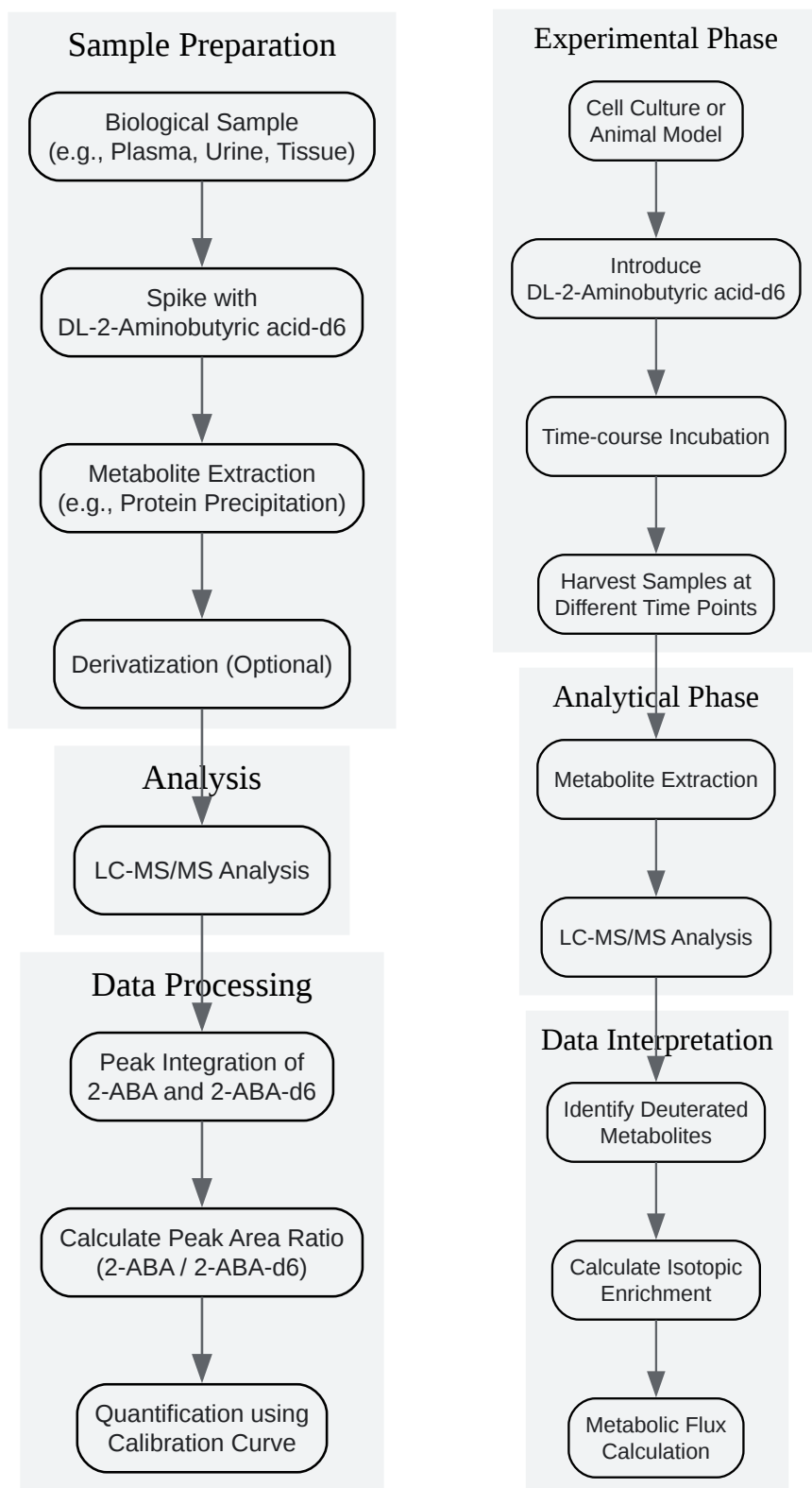
DL-2-Aminobutyric acid-d6 is an ideal internal standard for mass spectrometry-based metabolomics due to its chemical and physical similarity to the endogenous analyte, 2-aminobutyric acid. The key advantage is its distinct mass, which allows for its differentiation from the unlabeled form by the mass spectrometer. This enables accurate quantification by correcting for variations that can occur during sample preparation, injection, and ionization.^{[1][2][3][4][5][6]}

Key Advantages:

- **Correction for Matrix Effects:** Mitigates the impact of sample matrix components on ionization efficiency.^{[2][4][5]}
- **Improved Precision and Accuracy:** Accounts for sample loss during extraction and derivatization steps.^{[1][3][4][7]}

- **Reliable Quantification:** Enables robust and reproducible measurements across different biological samples and experimental batches.[\[1\]](#)[\[4\]](#)

The general workflow for using DL-2-Aminobutyric acid-d6 as an internal standard is depicted below:



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